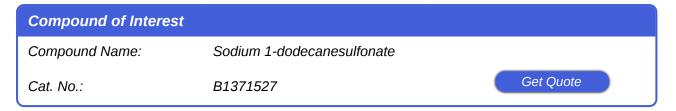


A Comprehensive Technical Guide to Sodium 1-Dodecanesulfonate: Synonyms, Properties, and Experimental Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium 1-dodecanesulfonate**, a versatile anionic surfactant. It covers a comprehensive list of its synonyms and alternative names found in scientific literature, a summary of its key physicochemical properties, and detailed experimental protocols for its application in determining critical micelle concentration and in high-performance liquid chromatography (HPLC).

Synonyms and Alternative Names

Sodium 1-dodecanesulfonate is known by a variety of names in scientific and commercial literature. A comprehensive list of these synonyms is provided below to aid in literature searches and chemical identification.

Common Synonyms and Alternative Names:

- 1-Dodecanesulfonic acid sodium salt[1][2][3][4][5][6]
- Sodium dodecanesulfonate[2][7]
- Sodium laurylsulfonate[2][7][8][9]
- Dodecane-1-sulfonic acid sodium salt[9]



- Sodium dodecylsulfonate[2][8]
- Laurylsulfonic acid sodium salt[3][8]
- Sodium dodecane-1-sulfonate[2][7][8][10]
- Sodium n-dodecylsulfonate[8]
- Dodecyl sodium sulfonate[8]
- Dodecylsulfonic acid salt[8]
- IPC-ALKS-12[2][7]
- Sodium 1-dodecanesulphonate[2]
- Dodecanesulphonic acid sodium salt[7]
- Lauryl sodium sulfonate[7]
- Sodium laurylsulfona[2][7]
- Sodiumdod[2]
- KH2PO54[2]

Physicochemical Properties

A summary of the key quantitative data for **sodium 1-dodecanesulfonate** is presented in the table below for easy reference and comparison.



Property	Value	Reference(s)
CAS Number	2386-53-0	[1][11]
Molecular Formula	C12H25NaO3S	[1][7][11]
Molecular Weight	272.38 g/mol	[1][11]
Melting Point	>300 °C (decomposes)	[1]
Solubility in Water	25 mg/mL	[1]
Appearance	White to light cream powder	[2][4]
pH (100 g/L in H ₂ O)	5.5 - 7.5 (at 20 °C)	[2][9]
Bulk Density	330 kg/m ³	[2][9]

Experimental Protocols

This section provides detailed methodologies for two common applications of **sodium 1-dodecanesulfonate**: the determination of its critical micelle concentration (CMC) and its use as an ion-pairing reagent in HPLC.

Determination of Critical Micelle Concentration (CMC) by Conductometry

The critical micelle concentration is a fundamental property of a surfactant, representing the concentration at which micelles begin to form. One of the most common methods to determine the CMC is by measuring the change in conductivity of the surfactant solution.

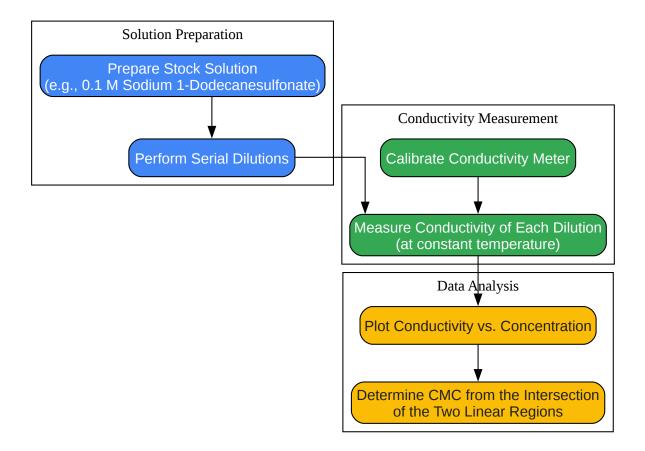
Methodology:

- Preparation of Stock Solution: Prepare a stock solution of sodium 1-dodecanesulfonate (e.g., 0.1 M) in deionized water.
- Serial Dilutions: Prepare a series of dilutions from the stock solution.
- Conductivity Measurement:



- Calibrate the conductivity meter using standard potassium chloride solutions.
- Measure the conductivity of each dilution, ensuring temperature equilibrium (e.g., 25 °C)
 for each measurement.
- Data Analysis:
 - Plot the measured conductivity (κ) versus the concentration of sodium 1dodecanesulfonate.
 - The plot will show two linear regions with different slopes. The point of intersection of these two lines corresponds to the CMC.

Below is a logical workflow for this experimental protocol.





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Workflow for CMC determination by conductometry.

Application as an Ion-Pairing Reagent in Reversed-Phase HPLC

Sodium 1-dodecanesulfonate is frequently used as an ion-pairing reagent in reversed-phase HPLC to enhance the retention and separation of ionic analytes. It forms a neutral ion pair with the charged analyte, which can then be retained by the nonpolar stationary phase.

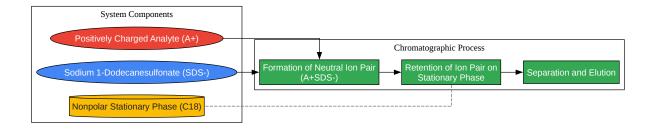
Methodology for the Analysis of a Basic Drug:

- Mobile Phase Preparation:
 - Prepare an aqueous buffer solution (e.g., 25 mM phosphate buffer) and adjust the pH to a level where the analyte is ionized (e.g., pH 3.0).
 - Dissolve sodium 1-dodecanesulfonate in the buffer to the desired concentration (e.g., 10 mM).
 - Mix the aqueous ion-pairing solution with an organic modifier (e.g., acetonitrile or methanol) in a suitable ratio (e.g., 70:30 v/v).
 - Filter and degas the mobile phase.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL.
 - Column Temperature: 30 °C.
 - Detection: UV at a wavelength appropriate for the analyte.
- Sample Preparation: Dissolve the sample containing the basic drug in the mobile phase.



Analysis: Inject the sample onto the HPLC system and record the chromatogram. The
retention time of the basic drug will be significantly longer in the presence of the ion-pairing
reagent compared to its elution without it.

The logical relationship in ion-pair chromatography is depicted in the following diagram.



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Mechanism of ion-pair chromatography.

Signaling Pathways and Other Applications

Currently, there is limited information in the public scientific literature detailing the direct involvement of **sodium 1-dodecanesulfonate** in specific biological signaling pathways. Its primary roles in biological and pharmaceutical research are as a surfactant for solubilization, an ion-pairing reagent, and a component in the formation of micelles and other nanostructures for drug delivery.

In materials science, **sodium 1-dodecanesulfonate** has been mentioned as a potential surfactant for the synthesis of metal oxide-graphene nanocomposites, where it would act as a dispersing and stabilizing agent during the synthesis process. However, detailed and standardized protocols for this specific application are not widely established.

This guide serves as a foundational resource for professionals working with **sodium 1-dodecanesulfonate**. For specific applications, further consultation of specialized research



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Sodium 1-Dodecanesulfonate: Synonyms, Properties, and Experimental Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1371527#sodium-1-dodecanesulfonate-synonyms-and-alternative-names-in-scientific-literature]

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